

DosatiLink-1 validation studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: DosatiLink-1

Cat. No.: S12863473

Get Quote

DosatiLink-1 Basic Profile

Property	Description
Name	DosatiLink-1 [1] [2] [3]
CAS Number	2941512-37-2 [1] [2] [3]
Molecular Formula	C ₆₉ H ₉₃ Cl ₂ F ₂ N ₁₃ O ₁₇ S [1] [2] [3]
Molar Mass	1517.52 g/mol [1] [2] [3]
Primary Stated Activity	Abelson murine leukemia (ABL) enzyme inhibitor [1] [2] [3]

Known Biological Activity

The table below summarizes the only specific experimental data I found for **DosatiLink-1**.

Cell Line	Assay	Result (EC ₅₀)	Implication
K562 (human chronic myeloid leukemia cells)	Inhibition of cell growth after 3-day incubation (CellTiter-Glo 2.0 assay) [3]	2.47 nM [3]	Potent anti-proliferative activity in ABL-driven cells.
K562 expressing ABL T315I mutant	Inhibition of cell growth after 3-day incubation (CellTiter-Glo 2.0 assay) [3]	> 300 nM [3]	Suggests a lack of efficacy against this common resistance mutation.

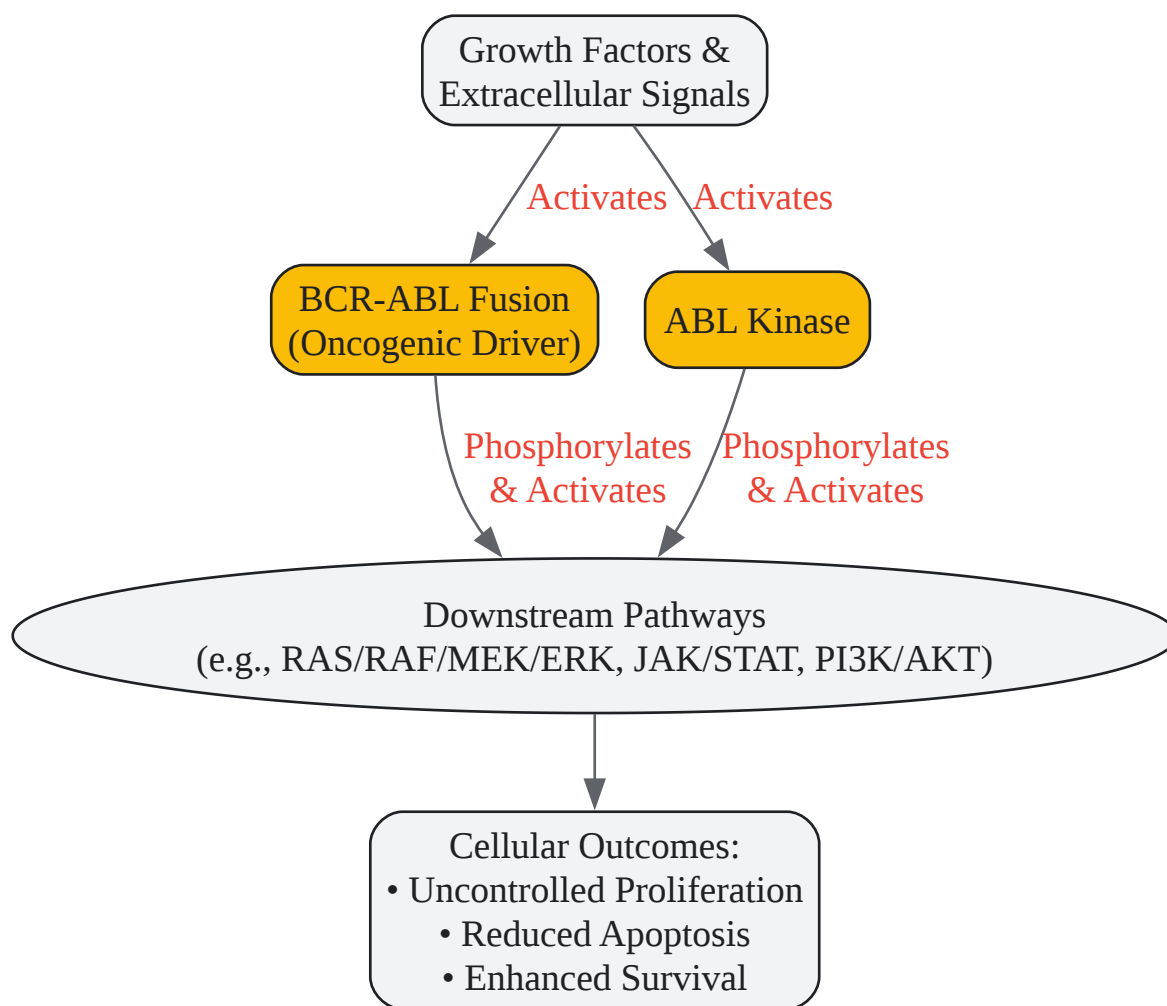
Inferred Experimental Context

While a full protocol is not available, the data from [3] provides some insights:

- **Common Model:** The use of the **K562 cell line** is standard for evaluating ABL inhibitors because its proliferation is dependent on the Bcr-Abl protein (the human equivalent of the viral ABL enzyme) [3].
- **Standard Assay:** The **CellTiter-Glo assay** is a well-established, luminescent method for determining the number of viable cells based on ATP levels, commonly used for high-throughput compound screening [3].
- **Resistance Testing:** Testing against the **T315I "gatekeeper" mutant** is critical in ABL inhibitor development, as this mutation confers resistance to many first- and second-generation drugs [3].

The ABL Signaling Pathway

The following diagram outlines the core ABL signaling pathway, which **DosatiLink-1** is designed to inhibit. The ABL kinase is a key node in pathways that drive cell proliferation and survival.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]
2. DosatiLink-1 | CymitQuimica [cymitquimica.com]
3. DosatiLink-1 | ABL Inhibitor | MedChemExpress [medchemexpress.com]

To cite this document: Smolecule. [DosatiLink-1 validation studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12863473#dosatilink-1-validation-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com